

Understanding the nitrosation potential of Finerenone's secondary amine.

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Compound of Interest

Compound Name: *N-Nitroso Finerenone*

Cat. No.: *B16091999*

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Technical Guide: Nitrosation Potential of Finerenone's Secondary Amine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Finerenone, a novel, non-steroidal, selective mineralocorticoid receptor (MR) antagonist, is a critical therapeutic agent for patients with chronic kidney disease (CKD) associated with type 2 diabetes (T2D).[1][2] Its unique dihydronaphthyridine core structure sets it apart from traditional steroidal MR antagonists.[3] In recent years, the presence of N-nitrosamine impurities in pharmaceutical products has become a major concern for global regulatory bodies due to their classification as probable human carcinogens.[4][5][6] The formation of these impurities is possible in the presence of secondary, tertiary, or quaternary amines and nitrite salts under acidic conditions.[7]

Given that the chemical structure of Finerenone includes a secondary amine, a comprehensive evaluation of its potential to form an N-nitrosamine derivative (**N-Nitroso Finerenone**) is a critical aspect of its quality and safety assessment. This technical guide provides an in-depth

analysis of this potential, summarizing regulatory context, key experimental findings, and standardized protocols for risk assessment.

Finerenone: Structural Analysis and Nitrosation Site

Finerenone's chemical structure features a 1,4-dihydropyridine ring system. Within this core, a secondary amine exists as part of the dihydro-1,6-naphthyridine moiety. This nitrogen atom is the potential site for nitrosation, where a reaction with a nitrosating agent (e.g., nitrous acid derived from nitrites) could lead to the formation of **N-Nitroso Finerenone**.

- IUPAC Name: (4S)-4-(4-Cyano-2-methoxyphenyl)-5-ethoxy-2,8-dimethyl-1,4-dihydro-1,6-naphthyridine-3-carboxamide[1][8]
- Vulnerable Functional Group: Secondary Amine within the dihydronaphthyridine ring.

The presence of this secondary amine necessitates a thorough risk assessment as per regulatory guidelines from agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[4][7]

Assessment of Nitrosation Potential

The evaluation of nitrosamine formation risk is a multi-faceted process involving theoretical assessment, regulatory guidance, and direct experimental testing.

Regulatory Framework and Acceptable Intake (AI) Limit

Regulatory agencies have established a three-step process for manufacturers to manage nitrosamine risks: 1) risk assessment, 2) confirmatory testing if risks are identified, and 3) reporting and implementation of mitigation measures.[4]

For Finerenone, a specific drug substance-related impurity, **N-Nitroso Finerenone**, has been identified. The FDA has established an Acceptable Intake (AI) limit for this specific compound, which is crucial for any quantitative risk assessment. The existence of a commercially available analytical reference standard for **N-Nitroso Finerenone** facilitates the development, validation, and execution of sensitive analytical methods required for confirmatory testing.[4][5]

Experimental Evidence: Nitrosation Assay Procedure (NAP Test)

A key experimental approach to evaluate the propensity of a drug substance to form a nitrosamine is the Nitrosation Assay Procedure (NAP test), originally suggested by the WHO. This in vitro test system exposes the drug to standardized nitrosating conditions (e.g., specific concentrations of drug and nitrite at acidic pH) to determine the extent of N-nitrosamine formation.

Crucially, a "Synthesis Attempts and Failure Report" for **N-Nitroso Finerenone** indicates that its formation is not readily observed under standard NAP test conditions. According to this report, multiple synthesis attempts under forced nitrosating conditions failed to produce detectable levels of **N-Nitroso Finerenone**. EMA guidelines suggest that if repeated, rigorous synthesis attempts do not yield the nitrosamine impurity, it is likely that the impurity poses an extremely low risk of formation under typical manufacturing or storage conditions.

Quantitative Data Summary

While kinetic data for the nitrosation of Finerenone is not publicly available—largely due to its low reactivity—the following table summarizes the most critical quantitative and qualitative data points for risk assessment.

Parameter	Value / Result	Source / Relevance
Parent Drug	Finerenone	Active Pharmaceutical Ingredient
Potential Impurity	N-Nitroso Finerenone	Drug Substance-Related Nitrosamine
Acceptable Intake (AI) Limit	1500 ng/day	U.S. FDA[4]
Nitrosation Assay (NAP Test) Outcome	Non-detection of N-Nitroso Finerenone	Synthesis Failure Report
Implication	Low propensity for nitrosation	EMA Guidance Interpretation

Table 1: Summary of Regulatory Limits and Experimental Findings for **N-Nitroso Finerenone**.

Experimental Protocols

To comply with regulatory expectations, a risk assessment should be supported by robust experimental data. Below are detailed methodologies for the key experiments.

Protocol: Nitrosation Assay Procedure (Modified NAP Test)

This protocol is designed to assess the potential of Finerenone to form **N-Nitroso Finerenone** under forced conditions.

- Preparation of Solutions:
 - Prepare a solution of Finerenone in a suitable solvent (e.g., a mixture of organic solvent and aqueous buffer to ensure solubility).
 - Prepare a fresh solution of sodium nitrite (NaNO_2) in an acidic aqueous buffer (e.g., pH 3.0-4.0).
- Reaction Conditions:
 - In a reaction vessel protected from light, combine the Finerenone solution with the sodium nitrite solution. Typical molar ratios of amine to nitrite for forced studies are 1:1.5 or higher.
 - Maintain the reaction mixture at a constant temperature, typically 37°C, to simulate physiological conditions.
 - Stir the mixture for a defined period (e.g., 1-4 hours).
 - Monitor the pH throughout the experiment and adjust if necessary.
- Quenching and Sample Preparation:
 - At predetermined time points (e.g., 0, 1, 2, 4 hours), withdraw an aliquot of the reaction mixture.
 - Immediately quench the reaction by adding a solution of ammonium sulfamate or ascorbic acid to scavenge residual nitrite.

- Prepare the quenched sample for analysis by dilution with a suitable mobile phase.
- Analysis:
 - Analyze the sample using a validated, high-sensitivity analytical method, such as LC-MS/MS, to detect and quantify any **N-Nitroso Finerenone** formed.

Protocol: Analytical Method for N-Nitroso Finerenone Detection

This protocol outlines a general approach for the trace-level quantification of **N-Nitroso Finerenone** in drug substances or products using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a preferred method for its high sensitivity and selectivity.

- Sample Preparation:
 - Accurately weigh a sample of Finerenone drug substance or powdered drug product.
 - Dissolve the sample in a suitable solvent (e.g., methanol or a methanol/water mixture).
 - Use sonication or vortexing to ensure complete dissolution.
 - Centrifuge the sample to pellet any insoluble excipients.
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.
- Chromatographic Conditions (Illustrative):
 - HPLC System: A high-performance liquid chromatography system.
 - Column: A suitable C18 reversed-phase column (e.g., 4.6 mm × 150 mm, 3 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: Methanol or Acetonitrile.
 - Gradient: A time-based gradient program designed to achieve optimal separation of Finerenone from **N-Nitroso Finerenone**.

- Flow Rate: 0.4 - 0.6 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5-10 µL.
- Mass Spectrometric Conditions:
 - Mass Spectrometer: A triple quadrupole mass spectrometer.
 - Ion Source: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Specific precursor-to-product ion transitions for both **N-Nitroso Finerenone** and a suitable internal standard (e.g., **N-Nitroso Finerenone-d3**) must be determined and optimized using the reference standard.

Visualizations: Workflow and Signaling Pathway

Experimental Workflow

The following diagram illustrates the logical workflow for assessing the nitrosation risk of Finerenone, from initial risk evaluation to final reporting.

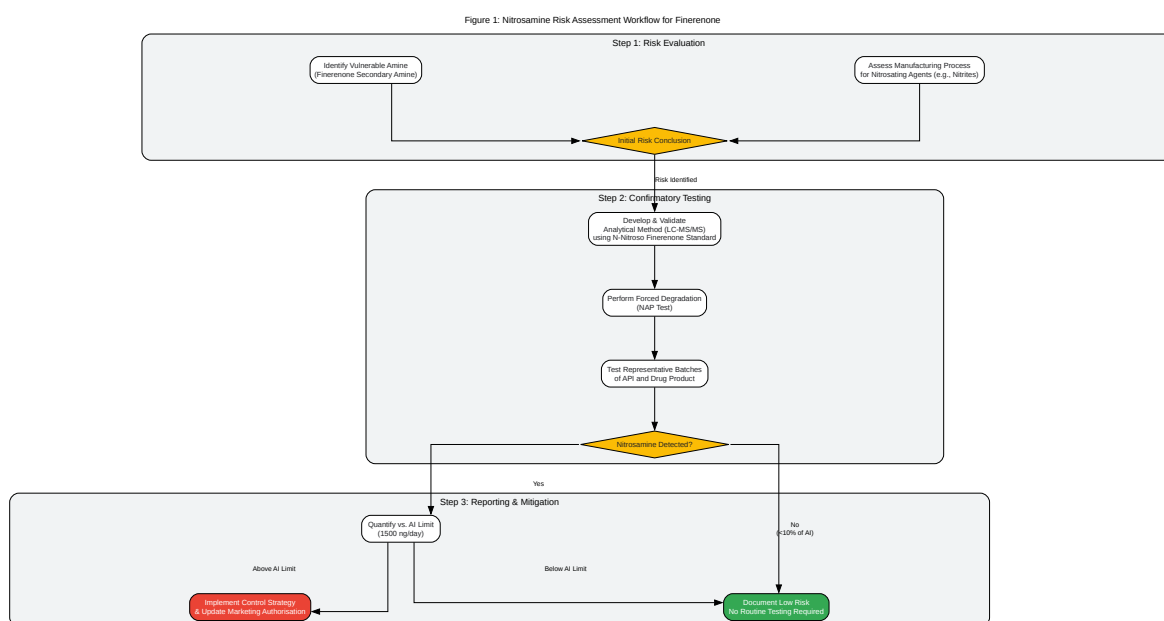
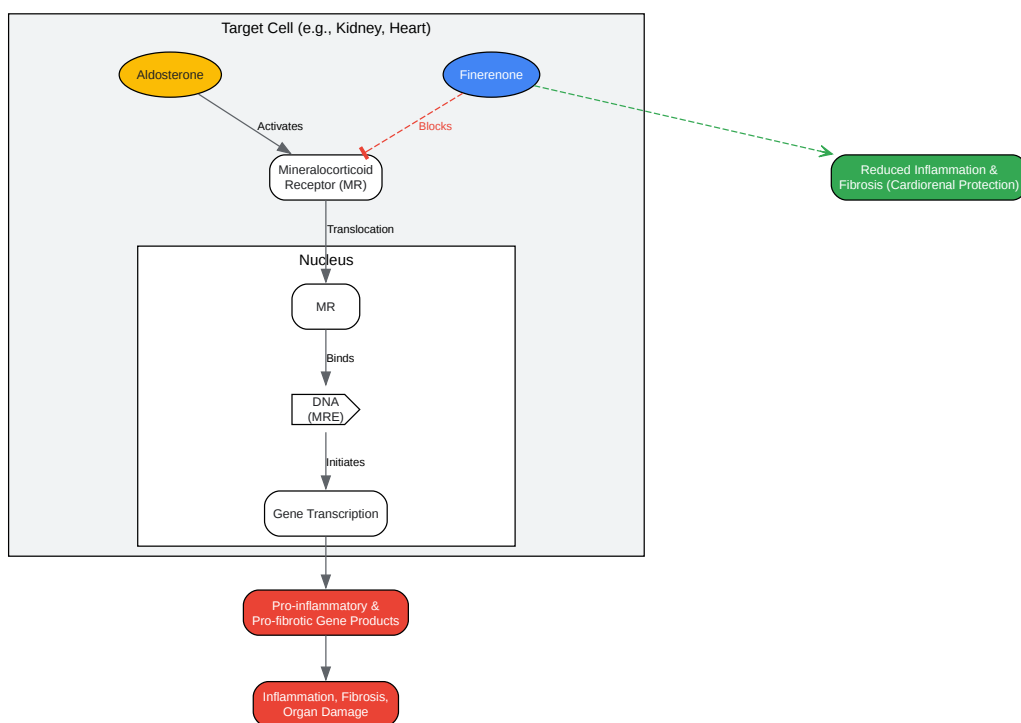


Figure 2: Finerenone Mechanism of Action



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